

Proper Disposal of GSK-2793660: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: GSK-2793660

Cat. No.: B3323170

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Disclaimer: A specific Safety Data Sheet (SDS) for **GSK-2793660** containing official disposal procedures could not be located in the public domain. The following guidance is based on general best practices for the disposal of potent, research-grade pharmaceutical compounds. Researchers, scientists, and drug development professionals must consult their institution's Environmental Health and Safety (EHS) department and adhere to all local, state, and federal regulations for chemical waste disposal.

GSK-2793660 is an oral, irreversible inhibitor of Cathepsin C, investigated for its potential therapeutic effects.^{[1][2]} As with any potent, biologically active compound, proper handling and disposal are paramount to ensure personnel safety and environmental protection. This guide provides a procedural framework for the safe management of **GSK-2793660** waste in a laboratory setting.

Compound and Waste Profile

For clarity and easy reference, the key characteristics of **GSK-2793660** and the associated waste streams are summarized below.

Characteristic	Description
Compound Name	GSK-2793660
Synonyms	N/A
Chemical Nature	Potent, selective, and irreversible Cathepsin C inhibitor
Physical Form	Typically a solid powder
Primary Hazard	Biologically active, potential for adverse health effects with exposure
Common Waste Streams	- Unused or expired solid compound- Solutions containing GSK-2793660 (e.g., in DMSO or other solvents)- Contaminated labware (pipette tips, vials, plates)- Contaminated Personal Protective Equipment (PPE)

Step-by-Step Disposal Protocol

The fundamental principle for disposing of **GSK-2793660** is to treat it as hazardous chemical waste. Under no circumstances should it be disposed of down the drain or in regular trash.

1. Personal Protective Equipment (PPE): Before handling the compound or its waste, always wear appropriate PPE, including:

- Safety glasses or goggles
- Chemical-resistant gloves (nitrile or neoprene)
- A lab coat

2. Waste Segregation and Collection:

- Solid Waste:
 - Collect pure, unused **GSK-2793660** powder in a dedicated, sealable waste container.

- This includes any materials grossly contaminated with the solid compound, such as weighing paper or spatulas.
- Liquid Waste:
 - Collect all solutions containing **GSK-2793660** in a separate, leak-proof, and chemically compatible hazardous waste container.
 - Do not mix with other, incompatible waste streams. For example, keep halogenated and non-halogenated solvent waste separate if required by your institution.
- Contaminated Labware and PPE:
 - Disposable items such as pipette tips, centrifuge tubes, and gloves that have come into contact with **GSK-2793660** should be collected in a designated, lined container for solid hazardous waste.
 - Sharps (needles, scalpels) must be placed in a designated sharps container.

3. Container Labeling:

- All waste containers must be clearly labeled with the words "Hazardous Waste."
- The label must include the full chemical name: "**GSK-2793660**."
- For liquid waste, list all constituents, including solvents, with their approximate percentages.
- Include the date of waste accumulation and the name of the principal investigator or lab group.

4. Storage:

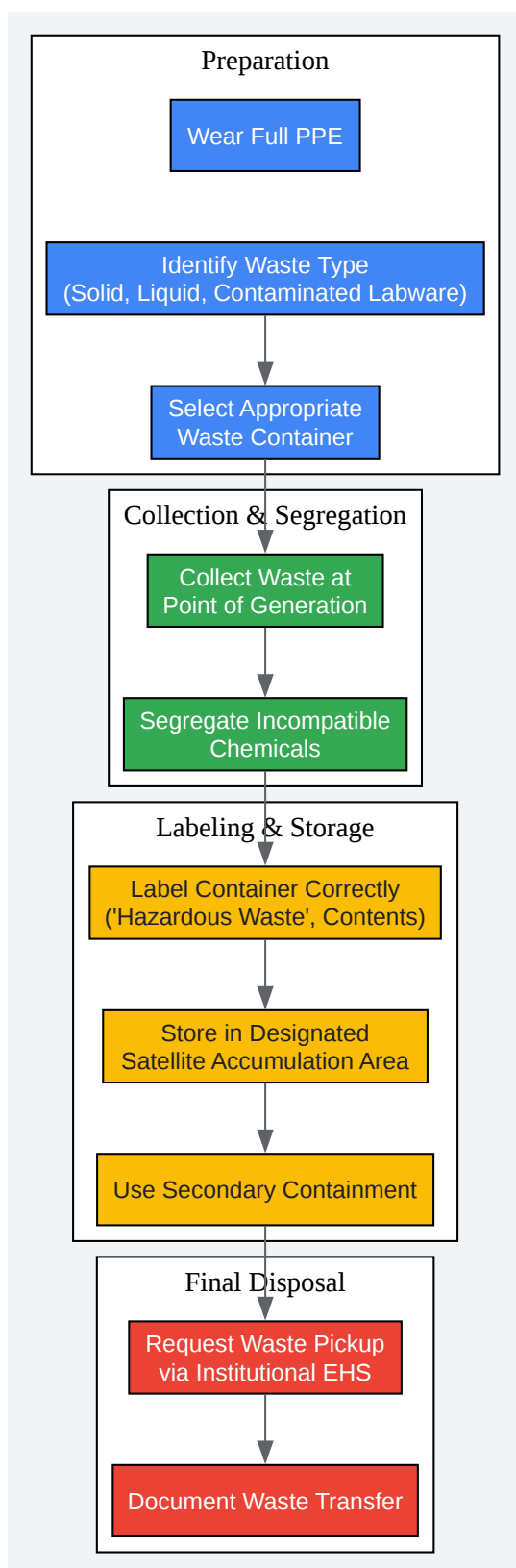
- Store waste containers in a designated and secure Satellite Accumulation Area (SAA) within the laboratory.
- Ensure containers are sealed when not in use.
- Provide secondary containment (e.g., a larger bin or tray) to capture any potential leaks.

5. Final Disposal:

- Arrange for the collection of the hazardous waste through your institution's EHS department.
- Follow all institutional procedures for waste pickup requests.

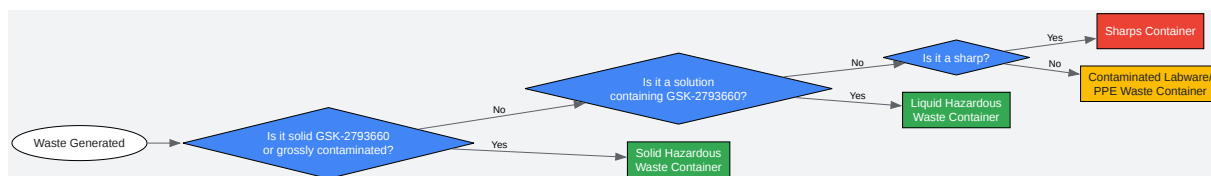
Visualizing the Disposal Workflow

The following diagrams illustrate the general workflow for chemical waste disposal and the decision-making process for waste segregation.



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Caption: General workflow for the proper disposal of **GSK-2793660**.



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Caption: Decision tree for segregating **GSK-2793660** waste streams.

By adhering to these general principles and, most importantly, your institution's specific guidelines, you can ensure the safe and compliant disposal of **GSK-2793660** waste, protecting both yourself and the environment.

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References

- 1. Epithelial desquamation observed in a phase I study of an oral cathepsin C inhibitor (GSK2793660) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
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